

A Comprehensive Technical Guide to 3-Bromo-4-ethoxy-5-methoxybenzotrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-Bromo-4-ethoxy-5-methoxybenzotrile*

CAS No.: 495396-35-5

Cat. No.: B1269265

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-4-ethoxy-5-methoxybenzotrile is a substituted benzotrile compound of significant interest in the fields of pharmaceutical and agrochemical research. Its unique molecular architecture, featuring a strategically positioned bromine atom and electron-donating ethoxy and methoxy groups on the aromatic ring, makes it a versatile synthetic intermediate. This guide provides an in-depth overview of its physicochemical properties, methodologies for their determination, and insights into its synthesis and potential applications. The strategic placement of the bromo, ethoxy, and methoxy groups influences the molecule's reactivity and potential for forming complex molecular structures, making it a valuable building block in organic synthesis.^{[1][2]}

Core Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-Bromo-4-ethoxy-5-methoxybenzotrile** is fundamental to its application in research and development. These

properties govern its behavior in various chemical and biological systems.

Property	Value	Source
IUPAC Name	3-Bromo-4-ethoxy-5-methoxybenzotrile	N/A
CAS Number	495396-35-5	[3][4]
Molecular Formula	C ₁₀ H ₁₀ BrNO ₂	[3][4]
Molecular Weight	256.10 g/mol	[3]
Physical Form	Solid	[4]
Melting Point	Data not available. For reference, the related compound 3-Bromo-4-hydroxy-5-methoxybenzotrile has a melting point of 137-140 °C.[1]	N/A
Boiling Point	Data not available. For the isomeric compound 3-bromo-5-ethoxy-4-methoxybenzotrile, a boiling point of 306.5°C at 760 mmHg has been reported.[5]	N/A
Solubility	Data not available. Expected to have low solubility in water and good solubility in common organic solvents.	N/A
Predicted XlogP	2.6	[6]

Synthesis and Relevance

3-Bromo-4-ethoxy-5-methoxybenzotrile is not a naturally occurring compound and must be synthesized. Patent literature outlines methods for its preparation, often involving multi-step sequences starting from more readily available precursors. One common strategy involves the etherification of a corresponding hydroxybenzotrile, followed by bromination. The synthesis of

related compounds often starts from isovanillin, which undergoes ethylation and subsequent transformations to introduce the nitrile and bromo functionalities.[7]

The true value of this compound lies in its role as a versatile intermediate. The bromine atom provides a reactive handle for various cross-coupling reactions, such as Suzuki and Buchwald-Hartwig couplings, which are pivotal in the construction of complex molecular frameworks.[8] The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or converted to other functional groups, offering numerous avenues for molecular elaboration.[2] This synthetic flexibility makes **3-Bromo-4-ethoxy-5-methoxybenzonitrile** a valuable precursor for the synthesis of novel therapeutic agents and agrochemicals.[1][8]

Experimental Protocols for Physicochemical Characterization

Accurate determination of physicochemical parameters is crucial for drug discovery and development. The following are standard, field-proven protocols for determining key properties of **3-Bromo-4-ethoxy-5-methoxybenzonitrile**.

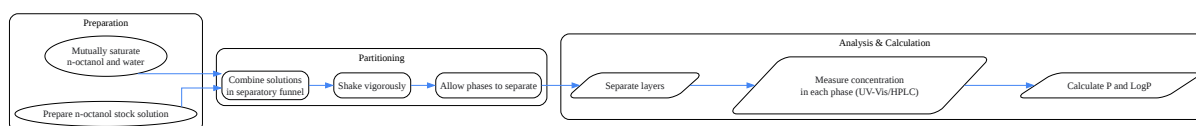
Determination of Octanol-Water Partition Coefficient (LogP)

The octanol-water partition coefficient (LogP) is a critical measure of a compound's lipophilicity, which influences its absorption, distribution, metabolism, and excretion (ADME) properties. The Shake Flask method is a widely accepted standard for LogP determination.

Methodology: Shake-Flask Method (based on OECD Guideline 107)

- Preparation of Solutions:
 - Prepare a stock solution of **3-Bromo-4-ethoxy-5-methoxybenzonitrile** in n-octanol.
 - The n-octanol and water used must be mutually saturated before the experiment.
- Partitioning:
 - Add a known volume of the n-octanol stock solution to a separatory funnel.

- Add a known volume of water to the funnel.
- Shake the funnel vigorously for a predetermined time (e.g., 30 minutes) to allow for partitioning of the solute between the two phases.
- Allow the phases to separate completely.
- Analysis:
 - Carefully separate the n-octanol and water layers.
 - Determine the concentration of the compound in each phase using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- Calculation:
 - The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
 - LogP is the base-10 logarithm of P.



[Click to download full resolution via product page](#)

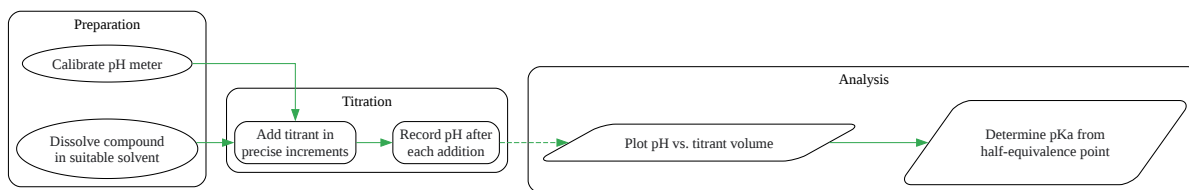
Caption: Workflow for LogP Determination using the Shake-Flask Method.

Determination of Acid Dissociation Constant (pKa)

The pKa value indicates the strength of an acid in a solution and is crucial for understanding a compound's ionization state at different pH values, which affects its solubility, permeability, and receptor binding. For a compound like **3-Bromo-4-ethoxy-5-methoxybenzotrile**, which does not have a readily ionizable proton, this section serves as a general protocol for compounds with acidic or basic functionalities.

Methodology: Potentiometric Titration

- Sample Preparation:
 - Dissolve an accurately weighed amount of the compound in a suitable solvent (e.g., a mixture of water and a co-solvent like methanol or DMSO if solubility is an issue).
- Titration Setup:
 - Calibrate a pH meter with standard buffer solutions.
 - Place the sample solution in a beaker with a magnetic stirrer and immerse the pH electrode.
- Titration:
 - Add a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) in small, precise increments.
 - Record the pH of the solution after each addition, allowing the reading to stabilize.
- Data Analysis:
 - Plot the pH of the solution against the volume of titrant added.
 - The pKa is determined from the pH at the half-equivalence point of the titration curve.



[Click to download full resolution via product page](#)

Caption: Workflow for pKa Determination using Potentiometric Titration.

Conclusion

3-Bromo-4-ethoxy-5-methoxybenzotrile is a promising building block for the synthesis of novel compounds in the pharmaceutical and agrochemical sectors. While a complete experimental dataset for all its physicochemical properties is not yet publicly available, its structural features and the properties of related compounds suggest its utility in creating diverse and complex molecules. The standardized protocols outlined in this guide provide a robust framework for its characterization, enabling researchers to effectively integrate this compound into their discovery and development pipelines.

References

- 3-Bromo-4-methoxybenzotrile | C₈H₆BrNO | CID 736049 - PubChem. (URL: [\[Link\]](#))
- **3-bromo-4-ethoxy-5-methoxybenzotrile** (C₁₀H₁₀BrNO₂) - PubChemLite. (URL: [\[Link\]](#))
- The Crucial Role of 3-Bromo-4-fluorobenzotrile in Modern Pharmaceutical Synthesis - NINGBO INNO PHARMCHEM CO.,LTD. (URL: [\[Link\]](#))
- 495396-35-5|3-溴-4-乙氧基 - 生物试剂-化学试剂. (URL: [\[Link\]](#))

- 4-Bromo-3-Methoxy benzonitrile - Maksons Fine Chem Pvt. Ltd. (URL: [\[Link\]](#))
- 3-Bromo-4-hydroxy-5-methoxybenzonitrile | C₈H₆BrNO₂ | CID 7021625 - PubChem. (URL: [\[Link\]](#))
- Exploring 3-(2-Bromo-4,5-Dimethoxyphenyl)Propanenitrile: Properties and Applications - NINGBO INNO PHARMCHEM CO.,LTD. (URL: [\[Link\]](#))
- Chemical Properties of 1,4-Cyclohexadiene, 3,3,6,6-tetramethyl- (CAS 2223-54-3). (URL: [\[Link\]](#))

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. benchchem.com [benchchem.com]
- 3. vibrantpharma.com [vibrantpharma.com]
- 4. 3-Bromo-4-ethoxy-5-methoxybenzonitrile | CymitQuimica [cymitquimica.com]
- 5. echemi.com [echemi.com]
- 6. PubChemLite - 3-bromo-4-ethoxy-5-methoxybenzonitrile (C₁₀H₁₀BrNO₂) [pubchemlite.lcsb.uni.lu]
- 7. innospk.com [innospk.com]
- 8. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-Bromo-4-ethoxy-5-methoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1269265/docs#a-comprehensive-technical-guide-to-3-bromo-4-ethoxy-5-methoxybenzonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)